

Gypenoside XLIX: An Analytical Standard for Research Applications

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Compound of Interest

Compound Name: *gypenoside XLIX*

Cat. No.: *B15543985*

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Abstract

Gypenoside XLIX is a dammarane-type saponin and a significant active component isolated from *Gynostemma pentaphyllum*. It has garnered considerable interest within the scientific community for its diverse pharmacological activities, including anti-inflammatory, neuroprotective, and insulin-sensitizing effects. As an analytical standard, **Gypenoside XLIX** is crucial for the accurate quantification and validation of its presence in biological matrices and herbal preparations. This document provides detailed application notes and experimental protocols for researchers, scientists, and drug development professionals utilizing **Gypenoside XLIX**.

Physicochemical Properties and Analytical Data

Accurate characterization of **Gypenoside XLIX** is fundamental for its use as an analytical standard. The following tables summarize its key physical, chemical, and analytical properties.

Table 1: Physicochemical Properties of **Gypenoside XLIX**

Property	Value	Reference
Chemical Formula	C ₅₂ H ₈₆ O ₂₁	
Molecular Weight	1047.23 g/mol	[1]
Exact Mass	1046.56615975 Da	[2]
Appearance	White powder	[1][3]
Purity	>98% (typically ≥99.8%)	[1][4]
Solubility	Soluble in DMSO, Pyridine, Methanol, Ethanol	[3]
CAS Number	94987-08-3	[5]

Table 2: UPLC-MS/MS Parameters for Quantification of **Gypenoside XLIX** in Rat Plasma

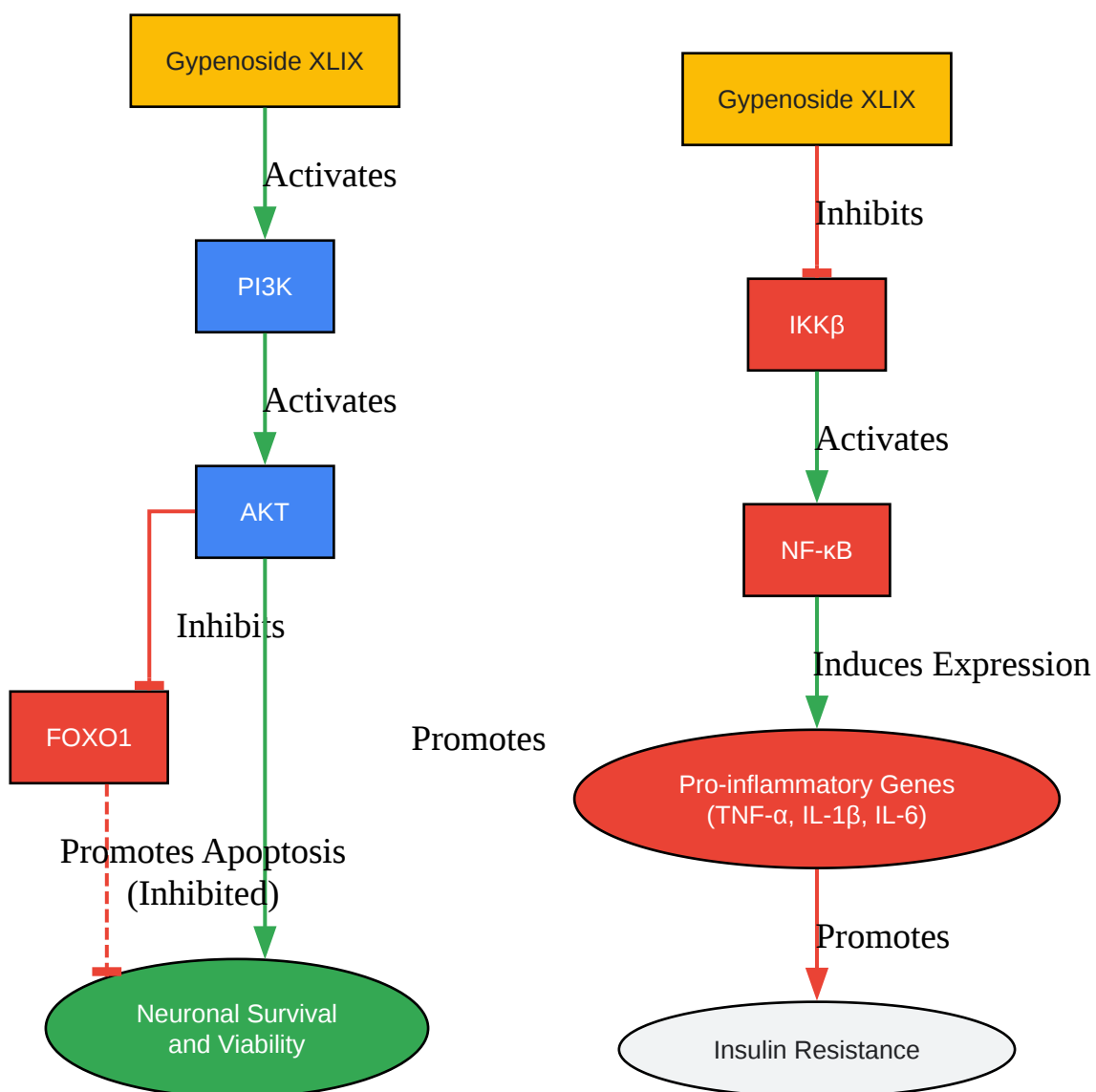
Parameter	Value	Reference
Chromatography Column	UPLC BEH C18 or Waters XBridge™ BEH C18 (4.6 × 50 mm, 2.5 µm)	[6][7]
Mobile Phase	Acetonitrile: Water (with 0.1% formic acid) (62.5:37.5, v/v)	[6][7]
Flow Rate	0.8 mL/min	[8]
Injection Volume	3 µL - 20 µL	[8][9]
Column Temperature	30 °C	[8]
Detection Mode	Electrospray Ionization (ESI), Negative Ion Mode	[6][7]
MRM Transition	m/z 1045.5 → 118.9 or m/z 1045.6 → 913.5	[6][7][10]
Linear Range	2–3000 ng/mL or 10-7500 ng/mL	[6][7][11]
Lower Limit of Quantification	10 ng/mL	[7]
Internal Standard	Gypenoside A or Saikosaponin B2	[6][7]

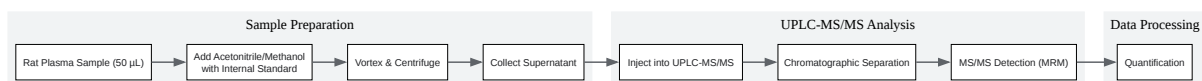
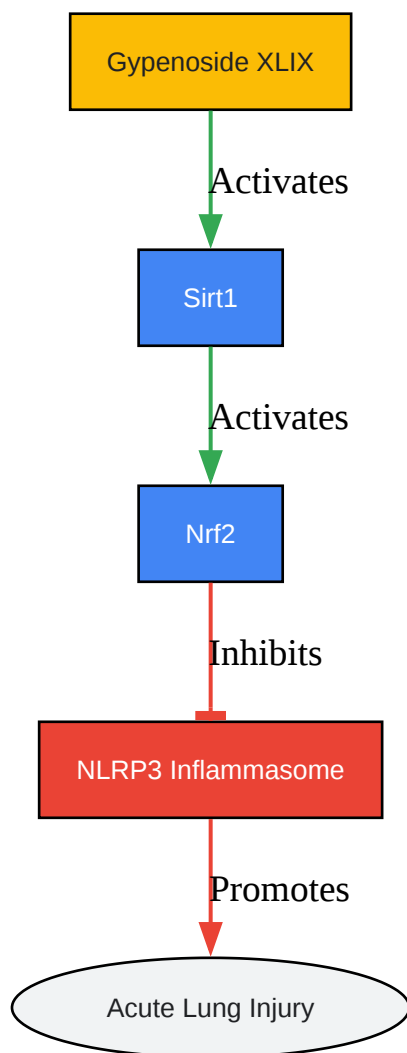
Biological Signaling Pathways

Gypenoside XLIX has been shown to modulate several key signaling pathways, which are central to its observed pharmacological effects.

PI3K/AKT/FOXO1 Signaling Pathway

In the context of ischemic stroke, **Gypenoside XLIX** has been found to activate the PI3K/AKT signaling pathway, which in turn inhibits the transcription factor FOXO1.[12] This action promotes neuronal viability and reduces apoptosis.[12]





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